

# Introduction: The Strategic Importance of Pyrazole-Containing Boronic Acids

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## Compound of Interest

Compound Name: *[3-(1-Methyl-1h-pyrazol-3-yl)phenyl]boronic acid*

Cat. No.: B8036341

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Pyrazole moieties are privileged structures in medicinal chemistry, appearing in a wide array of approved drugs and clinical candidates.[1][2][3][4] Their utility stems from their ability to act as versatile pharmacophores, engaging in various biological interactions. When coupled with a phenylboronic acid functional group, the resulting molecule becomes a powerful tool for synthetic chemists, particularly for the construction of complex biaryl structures through palladium-catalyzed cross-coupling reactions.[5] Boronic acids, in general, are valued for their stability, low toxicity, and versatile reactivity.[5]

The specific compound, **[3-(1-Methyl-1h-pyrazol-3-yl)phenyl]boronic acid**, offers a unique spatial arrangement of its functional groups, which can be strategically employed in the design of novel therapeutic agents and functional materials. The 1-methyl-pyrazole unit provides a hydrogen bond acceptor and can influence the pharmacokinetic properties of a molecule, while the meta-substituted phenylboronic acid allows for precise geometric control in molecular assemblies.

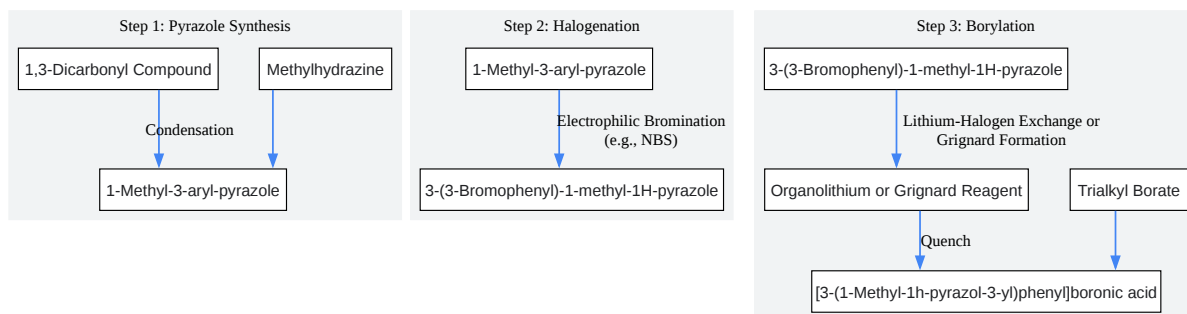
## Physicochemical Properties and Structural Data

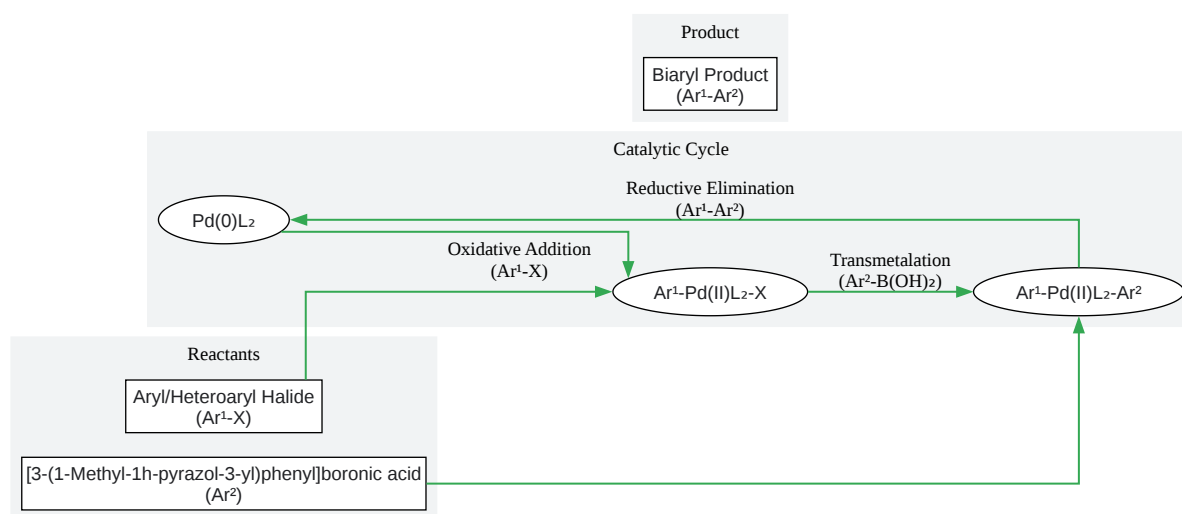
While experimental data for the specific title compound is scarce, we can infer its key properties based on analogous structures.

Property	Estimated Value/Characteristic	Source/Basis
Molecular Formula	C <sub>10</sub> H <sub>11</sub> BN <sub>2</sub> O <sub>2</sub>	Calculation
Molecular Weight	202.02 g/mol	Calculation
Appearance	Likely a white to off-white solid	Analogy to similar boronic acids[6]
Solubility	Soluble in organic solvents (e.g., DMSO, DMF, methanol), sparingly soluble in water	General characteristic of arylboronic acids
Stability	Stable under standard laboratory conditions; may undergo dehydration to form a cyclic trimeric anhydride (boroxine)	General characteristic of boronic acids

## Synthesis of [3-(1-Methyl-1h-pyrazol-3-yl)phenyl]boronic acid: A Proposed Synthetic Workflow

The synthesis of arylboronic acids is a well-established field in organic chemistry. A common and effective strategy involves the borylation of an organometallic intermediate derived from a corresponding aryl halide. The following workflow outlines a robust, multi-step synthesis of **[3-(1-Methyl-1h-pyrazol-3-yl)phenyl]boronic acid**.





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## Sources

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